

# Tomazin: A Technical Overview of an Obscure Furocoumarin

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## Compound of Interest

Compound Name: Tomazin

Cat. No.: B14098405

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the currently available technical information on the chemical compound **Tomazin** (also known as Tomasin). Despite a comprehensive search of scientific literature and chemical databases, it is important to note that detailed information regarding the biological activity, mechanism of action, and experimental protocols for this compound is largely absent from publicly accessible resources. The information presented herein is based on foundational chemical data and early discovery literature.

## Chemical Structure and Properties

**Tomazin** is a furocoumarin with the molecular formula  $C_{21}H_{22}O_7$ .<sup>[1]</sup> It was first isolated from the roots of *Xanthogalum purpurascens* in 1969. The compound is structurally related to other natural coumarins, a class of compounds known for their diverse pharmacological activities.

Below is a table summarizing the key chemical properties of **Tomazin**.

Property	Value	Source
Molecular Formula	C21H22O7	PubChem
Molecular Weight	386.4 g/mol	PubChem
IUPAC Name	[3-hydroxy-3-methyl-1-(7-oxofuro[3,2-g]chromen-9-yl)oxybutan-2-yl] (Z)-2-methylbut-2-enoate	PubChem
CAS Number	27542-14-9	PubChem
Synonyms	Tomasin, Ostrutol	PhD Thesis, 1969 Article

A 2D representation of the chemical structure of **Tomazin** is provided below.

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## References

- 1. Buy Tomazin | 27542-14-9 [smolecule.com]
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